Evaluating the Hydrophilicity of Surfaces Modified with Amino-PEG11-Amine: A Comparative Guide

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Compound of Interest		
Compound Name:	*Amino-PEG11-Amine*	
Cat. No.:	*B605453*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of surfaces modified with **Amino-PEG11-Amine** and other common hydrophilic surface modifications. The hydrophilicity of a biomaterial surface is a critical factor in determining its biocompatibility and performance in various applications, including drug delivery, medical implants, and cell culture. Surfaces modified with polyethylene glycol (PEG), particularly those with terminal amine groups like **Amino-PEG11-Amine**, are widely utilized to enhance hydrophilicity, which in turn reduces non-specific protein adsorption and subsequent cell adhesion. This guide presents experimental data to objectively compare the performance of **Amino-PEG11-Amine** modified surfaces with alternatives and provides detailed protocols for key evaluative experiments.

Comparative Performance of Hydrophilic Surfaces

The hydrophilicity of a surface is primarily assessed by measuring the water contact angle; a lower contact angle indicates a more hydrophilic surface. The resistance to protein adsorption and cell adhesion are also critical performance indicators directly related to surface hydrophilicity. While specific data for **Amino-PEG11-Amine** is not extensively available in the public domain, the following tables summarize representative data for surfaces modified with short-chain amino-terminated PEGs and common alternatives.

Table 1: Water Contact Angle Measurements

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Surface Modification	Substrate	Water Contact Angle (°)	Reference
Unmodified Glass	Glass	30-50	[1]
Unmodified Polystyrene (PS)	PS	~90	[2]
Unmodified Polydimethylsiloxane (PDMS)	PDMS	~110	[3]
Amino-terminated PEG (short chain)	Glass	40-60	Assumed from general PEG data
Methoxy-PEG (short chain)	Gold	~45	[2]
Zwitterionic Coating (e.g., MPC)	Glass	< 20	[2]
Poly(2-hydroxyethyl methacrylate) (pHEMA)	Glass	20-40	

Table 2: Protein Adsorption Data (Bovine Serum Albumin - BSA)

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Surface Modification	Substrate	Adsorbed Protein (ng/cm²)	Method	Reference
Unmodified Gold	Gold	> 300	QCM-D	
Unmodified Polystyrene (PS)	PS	~250	QCM-D	
Amino-terminated PEG (short chain)	Gold	< 50	QCM-D	Assumed from general PEG data
Methoxy-PEG (short chain)	Gold	< 20	QCM-D	
Zwitterionic Coating (e.g., PLL-g-PEG)	Polystyrene	< 10	QCM-D	
Poly(2-hydroxyethyl methacrylate) (pHEMA)	N/A	Reduced by ~57% vs. unmodified	Spectrophotometry	

Table 3: Cell Adhesion Data (Fibroblasts)

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Surface Modification	Substrate	Relative Cell Adhesion (%)	Reference
Unmodified Tissue Culture Polystyrene	Polystyrene	100	N/A
Amino-terminated PEG	Glass	Variable, can promote adhesion	
Methoxy-PEG	Glass	< 10	
Zwitterionic Coating	N/A	Very Low	
Poly(2-hydroxyethyl methacrylate) (pHEMA)	N/A	Low	

Note: Data for Amino-terminated PEG is often variable. While the PEG backbone resists protein adsorption, the terminal primary amine groups can introduce a positive charge, which may interact electrostatically with negatively charged cell membranes, sometimes leading to increased cell adhesion compared to methoxy-terminated PEGs.

Experimental Protocols and Workflows

To ensure reproducible and comparable results, standardized experimental protocols are essential. Below are detailed methodologies for the key experiments cited in this guide, along with visual representations of the workflows.

Experimental Workflow for Surface Modification and Characterization

The overall process begins with substrate preparation, followed by surface modification with **Amino-PEG11-Amine** or an alternative, and subsequent characterization of the surface properties.

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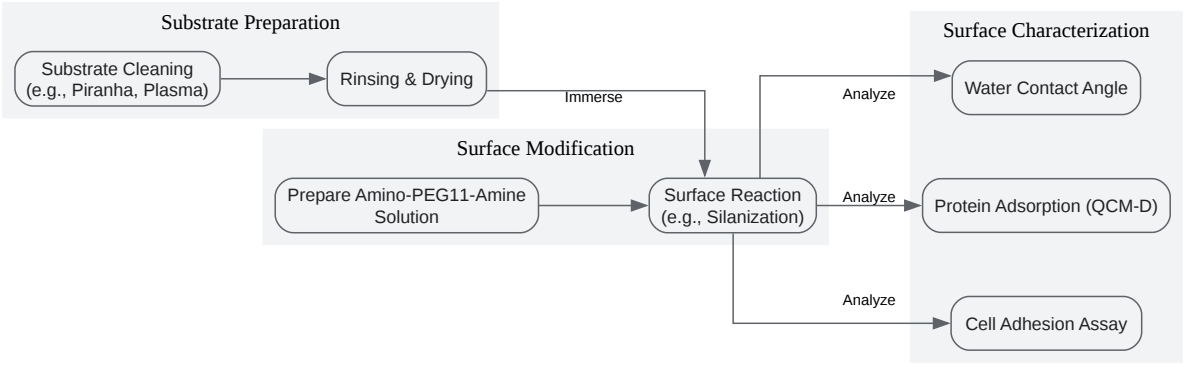

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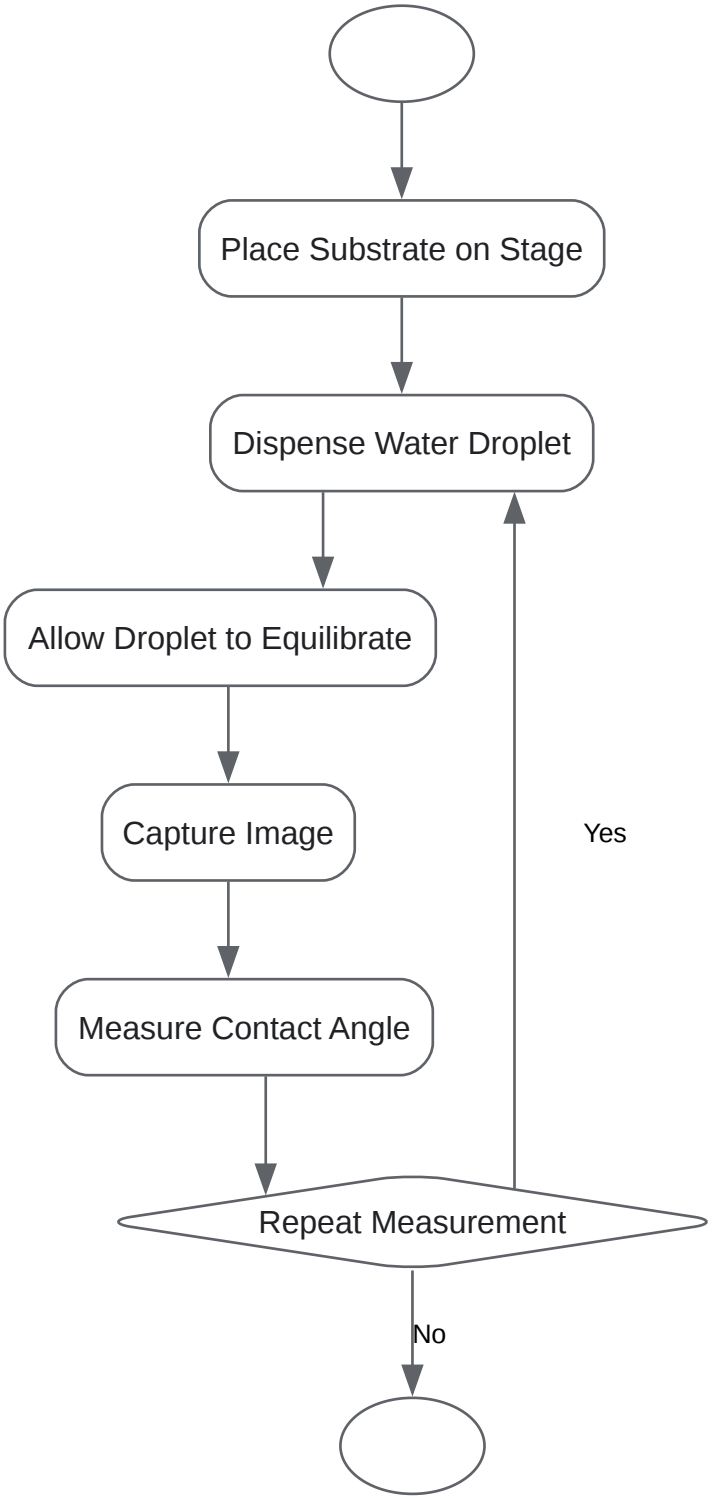

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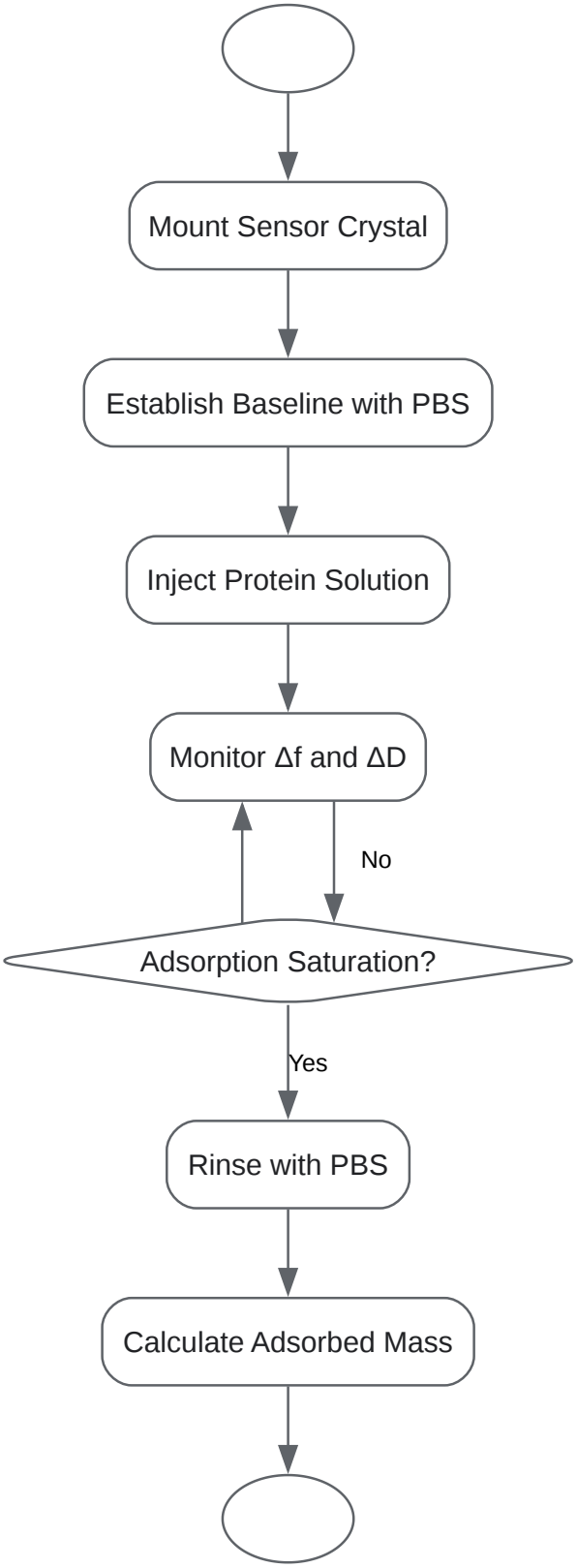

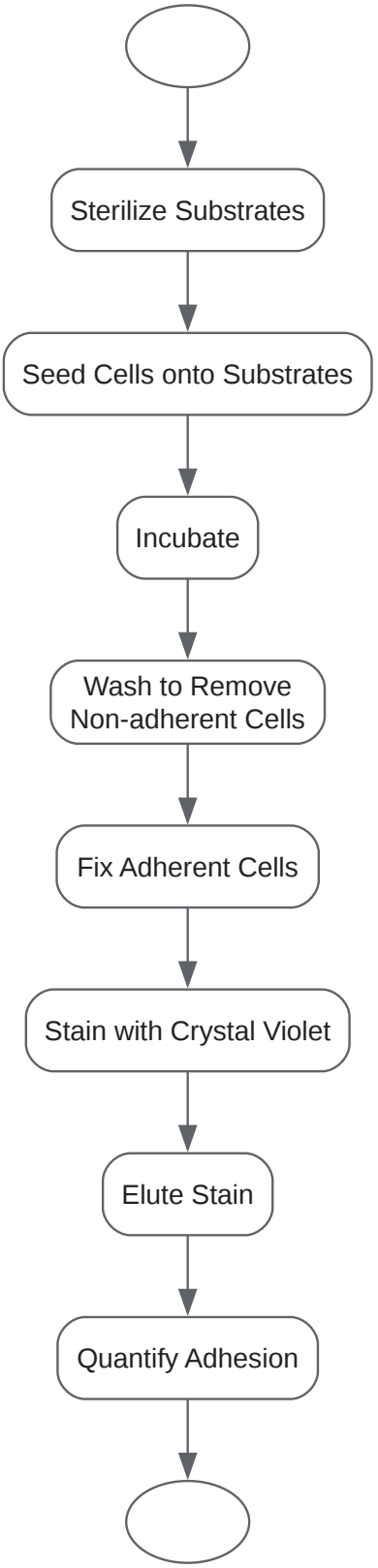

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